

# Technical Guide: N-Nitrosodiethylamine-d4

## Safety, Handling, and Experimental Considerations

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### Compound of Interest

Compound Name: *N-Nitrosodiethylamine-d4*

Cat. No.: *B12402798*

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This technical guide provides comprehensive safety information, handling precautions, and an overview of experimental applications for **N-Nitrosodiethylamine-d4**. The content is intended for researchers, scientists, and professionals in the field of drug development and biomedical research.

## Chemical Identification and Physical Properties

**N-Nitrosodiethylamine-d4** is the deuterated form of N-Nitrosodiethylamine (NDEA), a potent carcinogenic agent. It is primarily used as an internal standard in analytical chemistry and in metabolic and toxicological research. While the toxicological properties of the deuterated form have not been as extensively studied as its non-deuterated counterpart, it should be handled with the same high degree of caution.

Table 1: Physical and Chemical Properties of **N-Nitrosodiethylamine-d4** and N-Nitrosodiethylamine

| Property            | N-Nitrosodiethylamine-d4   | N-Nitrosodiethylamine                              |
|---------------------|--|--|
| Appearance          | Clear, slightly yellow liquid[1]<br>[2]                          | Clear, slightly yellow liquid[1]<br>[2]            |
| CAS Number          | 1346603-41-5[3]  | 55-18-5[4]   |
| Molecular Formula   | C <sub>4</sub> H <sub>4</sub> H <sub>6</sub> N <sub>2</sub> O[3] | C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O[5] |
| Molecular Weight    | 106.16 g/mol [3]   | 102.14 g/mol [2]                                   |
| Boiling Point       | Not available  | 177 °C[5][6]                                       |
| Density             | Not available  | 0.95 g/cm <sup>3</sup> [4][5]                      |
| Water Solubility    | Not available  | 106 g/L at 24°C[7]                                 |
| Vapor Pressure      | Not available  | 5.7 mmHg[2]  |
| Log K <sub>ow</sub> | Not available  | 0.48[1][7]   |

## Hazard Identification and Toxicological Data

N-Nitrosodiethylamine is classified as a potent carcinogen and mutagen.[5] It is toxic if swallowed and is suspected of causing genetic defects.[4][8] The primary health risks are associated with its ability to alkylate DNA, leading to mutations and the initiation of carcinogenesis.[5] It is reasonably anticipated to be a human carcinogen.[1]

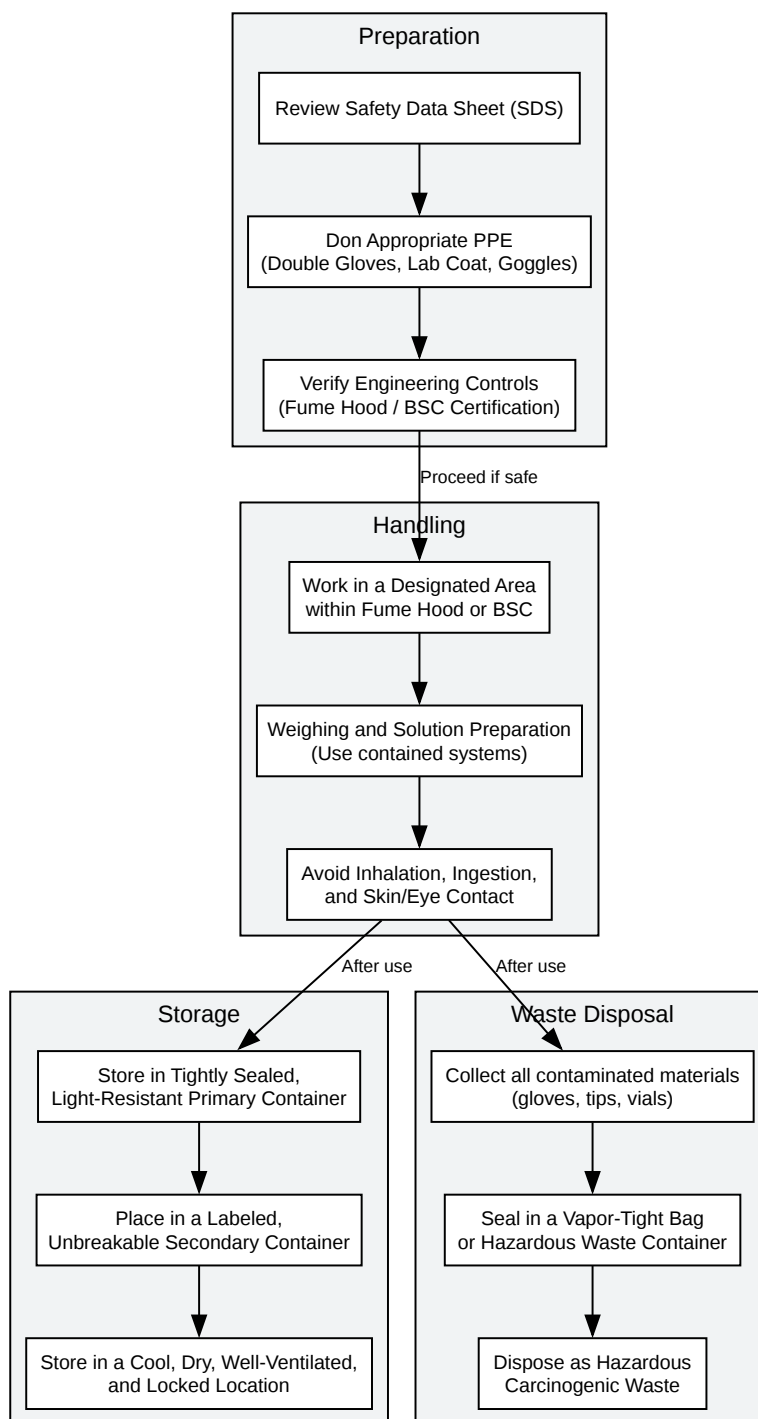
Table 2: Toxicological Data for N-Nitrosodiethylamine

| Parameter                               | Value  | Species             | Reference                                |
|---|--|---------------------|--|
| Acute Oral Toxicity (LD <sub>50</sub> ) | 220 mg/kg  | Rat                 | <a href="#">[4]</a> <a href="#">[8]</a>  |
| Carcinogenicity                         | Group 2A (Probably carcinogenic to humans)               | IARC                | <a href="#">[4]</a> <a href="#">[5]</a>  |
| Mutagenicity                            | Mutagenic for mammalian somatic cells and bacteria/yeast | <a href="#">[9]</a> |  |
| Target Organs                           | Liver, Lungs, Kidneys, Gastrointestinal Tract            | Animal studies      | <a href="#">[9]</a> <a href="#">[10]</a> |

## Safe Handling and Storage Workflow

Due to its hazardous nature, strict safety protocols must be followed when handling **N-Nitrosodiethylamine-d4**. The following diagram outlines the essential workflow for safe handling and storage.

## Safe Handling and Storage Workflow for N-Nitrosodiethylamine-d4

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **N-Nitrosodiethylamine-d4**.

## Personal Protective Equipment (PPE) and Engineering Controls

- **Engineering Controls:** All work involving **N-Nitrosodiethylamine-d4**, including weighing and solution preparation, must be conducted in a certified chemical fume hood or a Class II, B2 biological safety cabinet to prevent inhalation exposure.[\[11\]](#)[\[12\]](#) The ventilation system should be 100% exhausted.[\[11\]](#)
- **Gloves:** Double gloving with nitrile or latex gloves is required.[\[11\]](#) For handling the concentrated compound, butyl rubber or SilverShield® gloves are recommended as NDEA can attack nitrile rubber.[\[11\]](#)
- **Protective Clothing:** A lab coat, scrubs, or a full suit should be worn to protect the skin.[\[11\]](#)
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.[\[11\]](#)
- **Respiratory Protection:** If engineering controls are not available or during a spill, a respirator with organic vapor and P100 cartridges (e.g., 3M #60926) or a supplied-air respirator should be used.[\[11\]](#)

## Emergency Response Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

### First Aid Measures

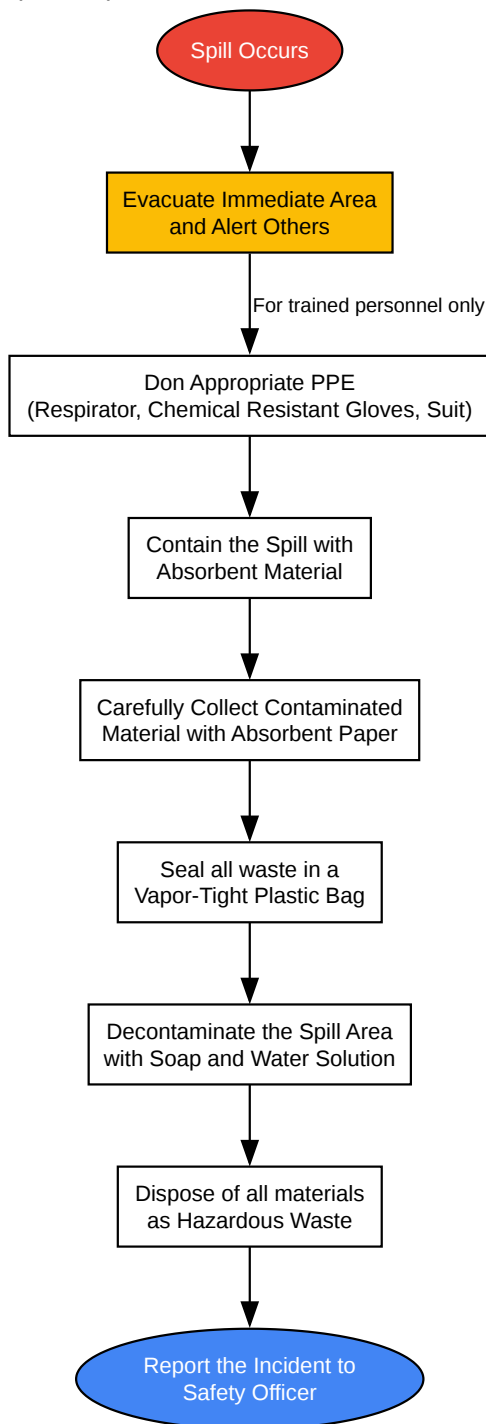
- **Skin Contact:** Immediately remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[13\]](#)
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[9\]](#)
- **Inhalation:** Move the individual to fresh air.[\[9\]](#)
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting.[\[11\]](#)

- Action: In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.[\[8\]](#)[\[9\]](#)

## Spill and Leak Cleanup Workflow

The following diagram details the steps to be taken in the event of a spill.

## Emergency Spill Response Workflow for N-Nitrosodiethylamine-d4



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Caption: Logical workflow for responding to a spill of **N-Nitrosodiethylamine-d4**.

## Experimental Protocols and Methodologies

**N-Nitrosodiethylamine-d4** is often used as an internal standard for the quantitative analysis of NDEA in various matrices. Furthermore, NDEA is a model compound for inducing carcinogenesis in animal studies. The methodologies below are generalized protocols.

### In Vivo Carcinogenicity Study Workflow

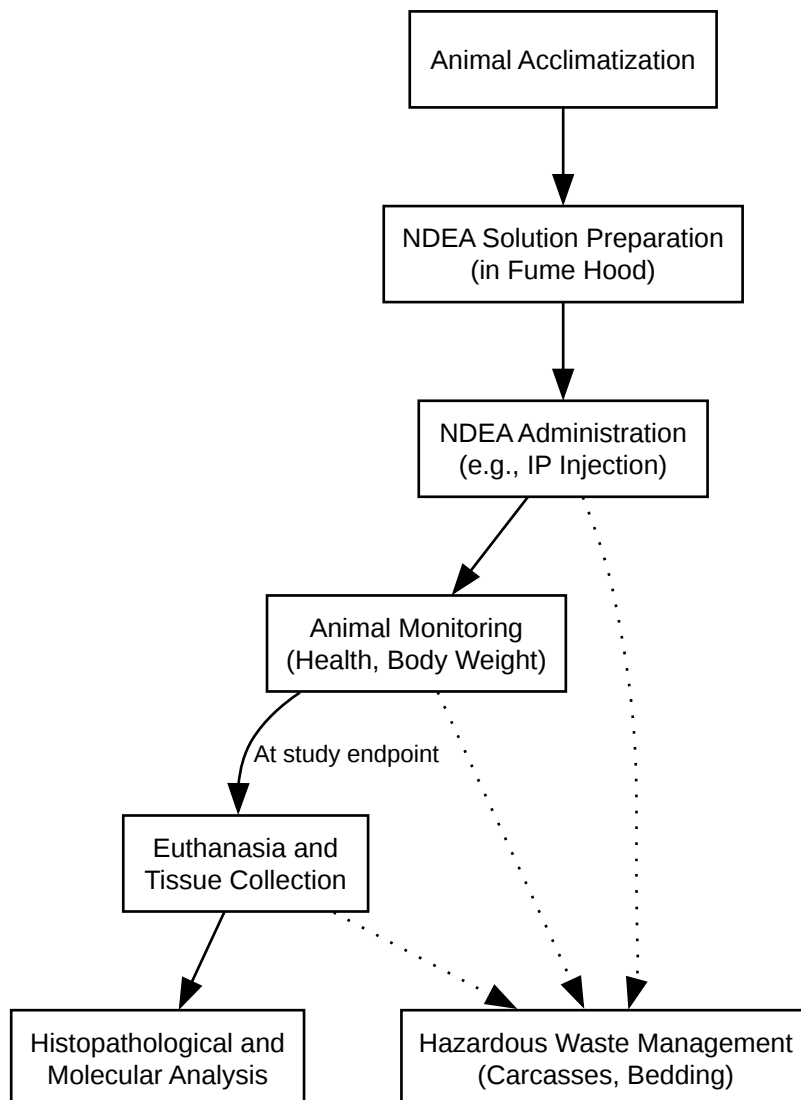
NDEA is widely used to induce liver tumorigenesis in animal models, particularly rodents.<sup>[5]</sup>

Methodology:

- **Animal Acclimatization:** Animals (e.g., male C57BL/6 mice or Sprague-Dawley rats) are acclimatized for at least one week before the experiment.
- **Compound Preparation:** N-Nitrosodiethylamine is dissolved in a sterile vehicle, such as saline or corn oil, to the desired concentration. All preparation must be done in a chemical fume hood.
- **Administration:** The NDEA solution is administered to the animals, typically via intraperitoneal (IP) injection or in drinking water. A common protocol involves a single IP injection for liver cancer initiation studies.
- **Animal Monitoring:** Animals are monitored daily for signs of toxicity. Body weight is typically recorded weekly.
- **Sample Collection:** At predetermined time points (e.g., 6-9 months for tumor development), animals are euthanized. Blood and tissues, particularly the liver, are collected for histopathological and molecular analysis.
- **Waste Handling:** All animal waste and bedding are treated as hazardous for at least 24-72 hours post-administration and disposed of accordingly.<sup>[11][12]</sup>



## Generalized Workflow for an In Vivo Carcinogenicity Study



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Caption: Workflow for a typical in vivo NDEA-induced carcinogenicity experiment.

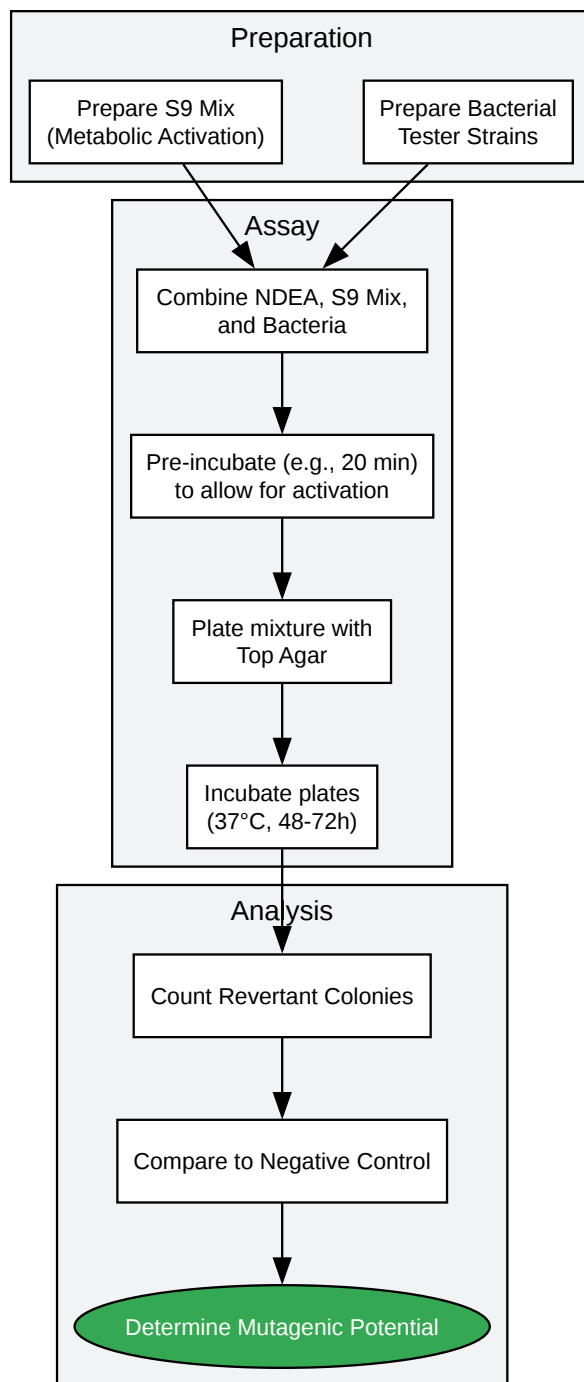
## Ames Test for Mutagenicity

The Ames test, or bacterial reverse mutation assay, is a common method to assess the mutagenic potential of a chemical.

**Methodology:**

- **Strain Selection:** Select appropriate *Salmonella typhimurium* strains (e.g., TA98, TA100) that are sensitive to specific types of mutations.
- **S9 Fraction Preparation:** Prepare the S9 fraction from the livers of rats pre-treated with an enzyme inducer (e.g., Aroclor 1254). This fraction contains metabolic enzymes required to activate NDEA into its mutagenic form.
- **Pre-incubation:** In a test tube, combine the test compound (NDEA), the bacterial strain, and the S9 mix. This mixture is pre-incubated for a specific period (e.g., 20 minutes) to allow for metabolic activation.[\[14\]](#)
- **Plating:** The mixture is then added to a top agar and poured onto a minimal glucose agar plate.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Colony Counting:** The number of revertant colonies (his+ revertants) on each plate is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

## Generalized Workflow for the Ames Test (Mutagenicity)

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Caption: Workflow for assessing the mutagenicity of NDEA using the Ames test.

## Disposal Considerations

All waste containing **N-Nitrosodiethylamine-d4** must be treated as hazardous carcinogenic waste.

- Contaminated Materials: All disposable items such as gloves, absorbent pads, pipette tips, and vials must be collected in a designated, sealed hazardous waste container.[12]
- Unused Compound: Unused or expired **N-Nitrosodiethylamine-d4** must be disposed of through a licensed hazardous waste disposal company. Do not dispose of it down the drain. [11]
- Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty container should then be disposed of as hazardous waste.[11]

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